

p-Toluic acid-d4 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Toluic acid-d4

Cat. No.: B15570742

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Technical Guide: p-Toluic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **p-Toluic acid-d4**, a deuterated analog of p-Toluic acid. This document outlines its chemical properties, synthesis, and primary applications, particularly its use as an internal standard in quantitative analysis.

Core Data Presentation

p-Toluic acid-d4 is a stable, isotopically labeled form of p-Toluic acid, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This substitution results in a molecule with a higher molecular weight than its non-deuterated counterpart, making it an ideal internal standard for mass spectrometry-based quantification methods.

Property	Value	Source(s)
CAS Number	1219798-71-6	[1][2]
Molecular Formula	C ₈ H ₄ D ₄ O ₂	[1]
Molecular Weight	140.17 g/mol	[3]
Synonyms	4-Methylbenzoic acid-d4, p-Toluic-2,3,5,6-d4 acid	[1][3]

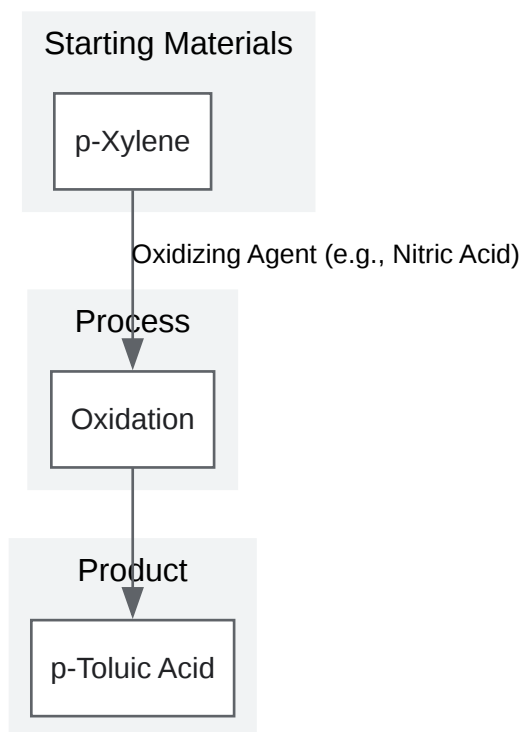
Synthesis of p-Toluic Acid-d4

The synthesis of **p-Toluic acid-d4** typically involves the deuteration of a suitable precursor. While specific, detailed protocols for the direct synthesis of **p-Toluic acid-d4** are not readily available in public literature, a general approach can be inferred from established methods for the synthesis of deuterated aromatic compounds and the synthesis of the non-deuterated p-Toluic acid.

One common method for the synthesis of p-Toluic acid involves the oxidation of p-xylene. A potential route to **p-Toluic acid-d4** could, therefore, involve the use of deuterated p-xylene as a starting material. Another general method for the synthesis of deuterated benzoic acids involves the treatment of chlorobenzoic acids with a Raney Cobalt alloy in heavy water containing an alkaline corrosive agent, which selectively replaces the chlorine group with deuterium.

Below is a logical workflow illustrating a generalized synthesis approach for p-Toluic acid.

Generalized Synthesis of p-Toluic Acid



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Caption: Generalized synthesis of p-Toluic Acid.

Experimental Protocols: Use in Quantitative Analysis

p-Toluic acid-d4 is primarily used as an internal standard in quantitative analysis, particularly in liquid chromatography-mass spectrometry (LC-MS) methods. The use of a stable isotope-labeled internal standard is a well-established technique to improve the accuracy and precision of quantification by correcting for variations in sample preparation, injection volume, and matrix effects.

While a specific protocol detailing the use of **p-Toluic acid-d4** was not found in the reviewed literature, a representative experimental workflow for the quantification of a small molecule

analyte in a biological matrix (e.g., plasma) using an LC-MS/MS system is provided below.

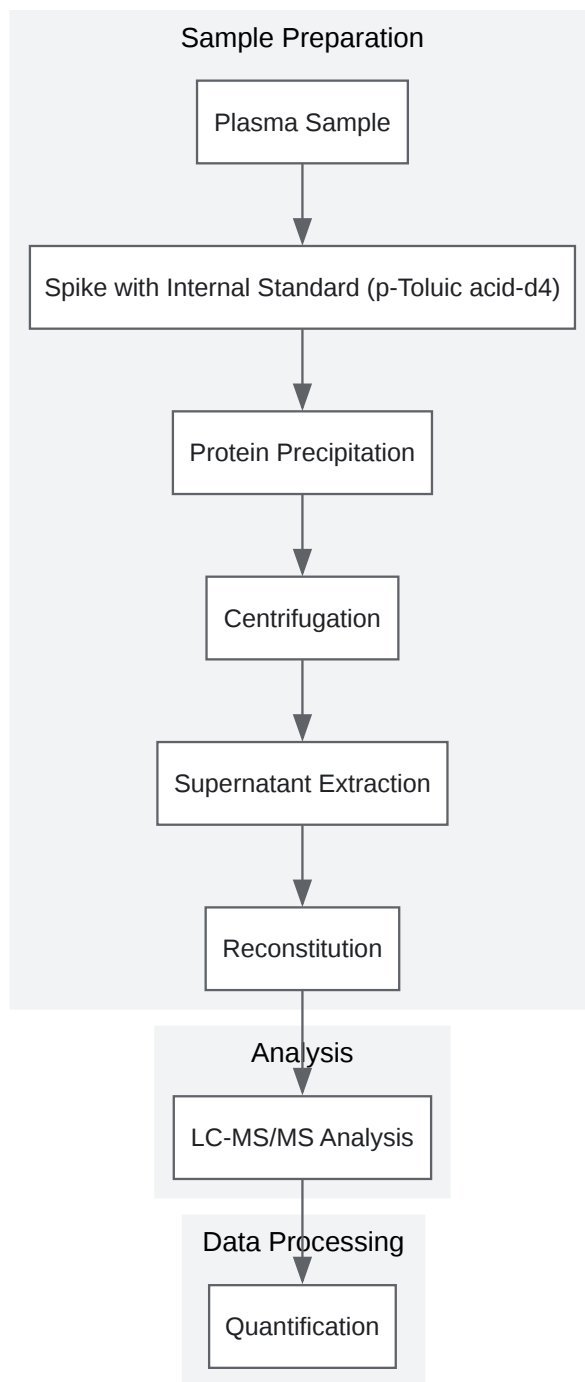
Objective: To quantify the concentration of a target analyte in human plasma using **p-Toluic acid-d4** as an internal standard.

Methodology:

- Preparation of Stock Solutions:
 - Prepare a stock solution of the target analyte in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
 - Prepare a stock solution of **p-Toluic acid-d4** in the same solvent at a concentration of 1 mg/mL.
- Preparation of Calibration Standards and Quality Control Samples:
 - Prepare a series of calibration standards by spiking known concentrations of the analyte stock solution into blank plasma.
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
 - Add a fixed concentration of the **p-Toluic acid-d4** internal standard solution to all calibration standards and QC samples.
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample (calibration standard, QC, or unknown), add 300 µL of cold acetonitrile containing the internal standard (**p-Toluic acid-d4**).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 x g for 10 minutes at 4°C.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.

- Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to achieve separation of the analyte and internal standard from matrix components.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 10 μ L.
 - Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray ionization (ESI), positive or negative ion mode depending on the analyte.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the specific precursor-to-product ion transitions for both the analyte and **p-Toluic acid-d4**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
 - Determine the concentration of the analyte in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

LC-MS Quantitative Analysis Workflow

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